

1H-Benzotriazole-1-acetonitrile: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **1H-Benzotriazole-1-acetonitrile**

Cat. No.: **B049293**

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CAS Number: 111198-08-4

This technical guide provides an in-depth overview of **1H-Benzotriazole-1-acetonitrile**, a versatile heterocyclic compound with significant potential in drug development and materials science. This document is intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries, offering a summary of its properties, detailed experimental protocols, and insights into its potential applications and mechanisms of action.

Core Properties and Specifications

1H-Benzotriazole-1-acetonitrile is a derivative of benzotriazole, characterized by an acetonitrile group attached to one of the nitrogen atoms of the triazole ring. Its chemical and physical properties are summarized below.

| Property | Value | Reference(s) |
|-------------------|--|---------------------|
| CAS Number | 111198-08-4 | [1] |
| Molecular Formula | C ₈ H ₆ N ₄ | [1] |
| Molecular Weight | 158.16 g/mol | [1] |
| Appearance | Off-white to light yellow powder | [2] |
| Melting Point | 84-89 °C | [1] |
| Boiling Point | 370.1 °C at 760 mmHg | [1] |
| Density | 1.3 g/cm ³ | [1] |
| IUPAC Name | 2-(1H-1,2,3-benzotriazol-1-yl)acetonitrile | [1] |
| Synonyms | 1-(Cyanomethyl)-1H-benzotriazole, BTA-ACN | [1] |

Synthesis of 1H-Benzotriazole-1-acetonitrile

The synthesis of **1H-Benzotriazole-1-acetonitrile** is typically achieved through the N-alkylation of 1H-benzotriazole with a suitable haloacetonitrile, most commonly chloroacetonitrile. This reaction is generally carried out in the presence of a base in a polar aprotic solvent. The following protocols are based on established methods for the N-alkylation of benzotriazoles.[\[3\]](#)

Experimental Protocol: N-Alkylation of 1H-Benzotriazole

Objective: To synthesize **1H-Benzotriazole-1-acetonitrile** via N-alkylation of 1H-benzotriazole with chloroacetonitrile.

Materials:

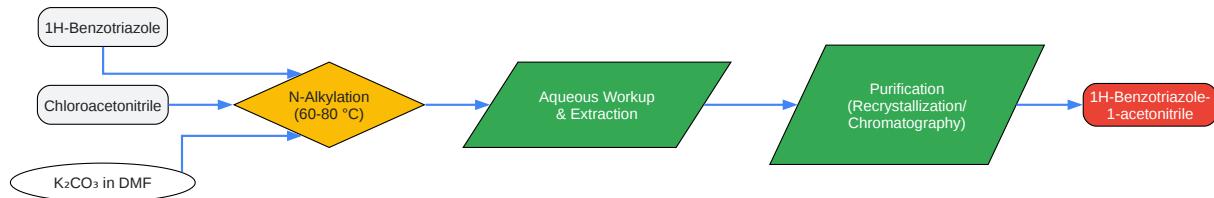
- 1H-Benzotriazole
- Chloroacetonitrile
- Potassium carbonate (K₂CO₃), anhydrous

- Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator
- Thin-layer chromatography (TLC) plates (silica gel) and developing chamber

Procedure:

- To a solution of 1H-benzotriazole (1.0 equivalent) in anhydrous DMF in a round-bottom flask, add anhydrous potassium carbonate (1.5 - 2.0 equivalents).
- Stir the suspension at room temperature for 20-30 minutes to facilitate the formation of the benzotriazolide anion.
- Add chloroacetonitrile (1.1 - 1.2 equivalents) dropwise to the reaction mixture at room temperature.
- Heat the reaction mixture to 60-80 °C and monitor the progress of the reaction by TLC.
- Upon completion, cool the reaction mixture to room temperature and pour it into cold water.

- Extract the aqueous mixture with ethyl acetate (3 x volumes).
- Combine the organic layers and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by recrystallization or column chromatography on silica gel to afford **1H-Benzotriazole-1-acetonitrile**.



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Synthesis of **1H-Benzotriazole-1-acetonitrile**.

Potential Applications and Biological Activity

While specific biological data for **1H-Benzotriazole-1-acetonitrile** is not extensively published, the benzotriazole scaffold is a well-established pharmacophore in medicinal chemistry.^[4] Derivatives have shown a wide range of biological activities, suggesting that **1H-Benzotriazole-1-acetonitrile** could be a valuable intermediate or a candidate for various therapeutic applications.

Antimicrobial and Antifungal Activity

Benzotriazole derivatives are known to possess significant antibacterial and antifungal properties.^{[4][5][6]} The activity is often attributed to the ability of the triazole ring to interact with biological targets.

Objective: To determine the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal/Fungicidal Concentration (MBC/MFC) of **1H-Benzotriazole-1-acetonitrile**.^[1]

Materials:

- **1H-Benzotriazole-1-acetonitrile**

- Bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Fungal strains (e.g., *Candida albicans*, *Aspergillus niger*)
- Mueller-Hinton Broth (MHB) for bacteria
- RPMI-1640 medium for fungi
- Sterile 96-well microtiter plates
- Spectrophotometer or plate reader
- Positive control antibiotics (e.g., Ciprofloxacin) and antifungals (e.g., Fluconazole)

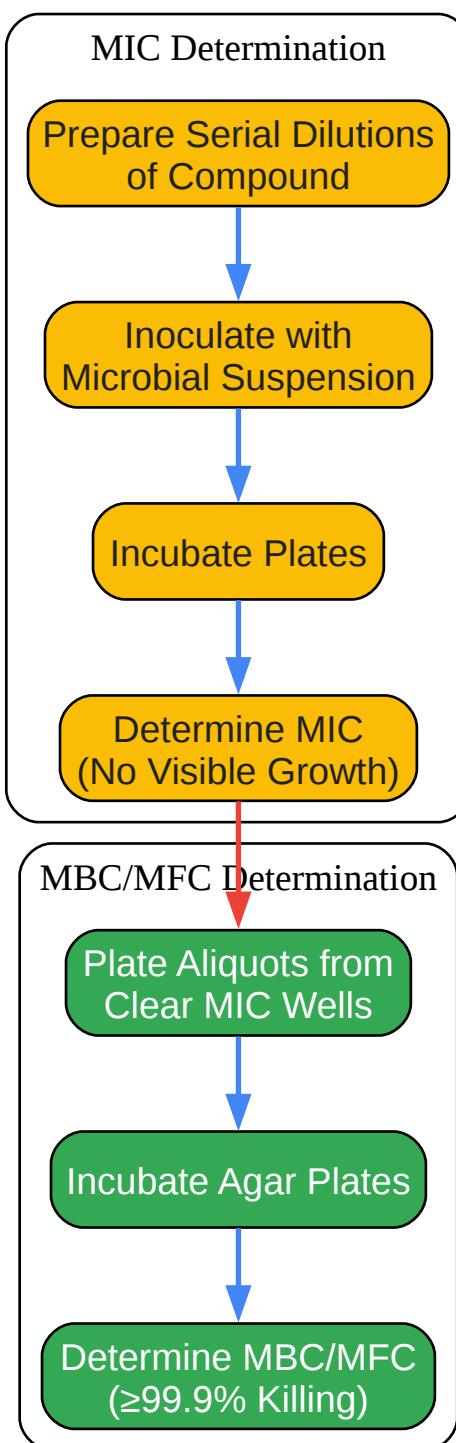
Procedure (MIC Determination):

- Prepare a stock solution of **1H-Benzotriazole-1-acetonitrile** in a suitable solvent (e.g., DMSO).
- Perform serial two-fold dilutions of the compound in the appropriate broth in a 96-well plate.
- Prepare a microbial inoculum suspension and adjust its turbidity to a 0.5 McFarland standard.
- Dilute the inoculum to the final concentration (e.g., 5×10^5 CFU/mL) and add it to each well.

- Include a positive control (inoculum without the compound) and a negative control (broth only).
- Incubate the plates at 37°C for 18-24 hours for bacteria or at 35°C for 24-48 hours for fungi.
- The MIC is the lowest concentration of the compound that completely inhibits visible growth.

Procedure (MBC/MFC Determination):

- From the wells showing no visible growth in the MIC assay, aliquot a small volume (e.g., 10-20 μ L) onto a fresh agar plate.
- Incubate the agar plates under the same conditions as the MIC test.
- The MBC/MFC is the lowest concentration that results in a $\geq 99.9\%$ reduction in the initial inoculum.

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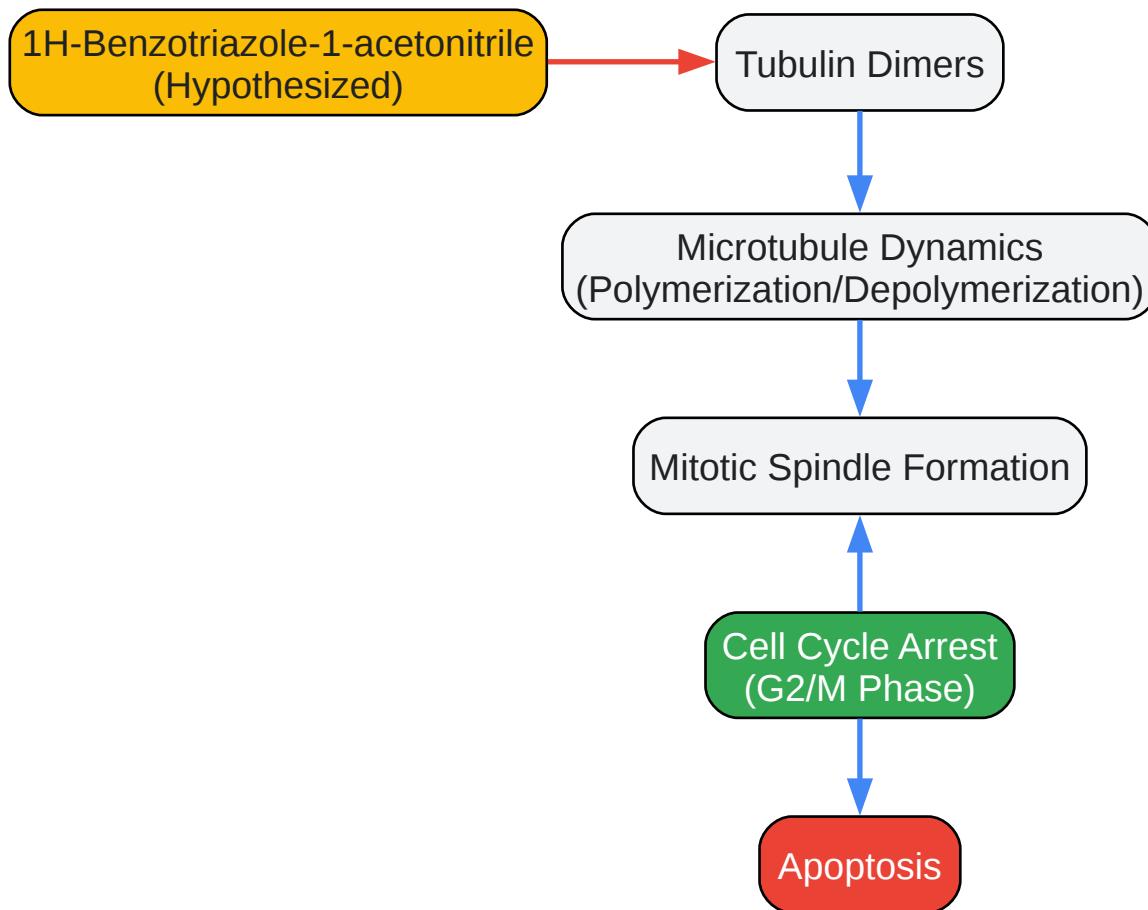
Workflow for Antimicrobial Susceptibility Testing.

Anticancer Activity

Recent studies have highlighted the potential of benzotriazole derivatives as anticancer agents. [7] A study on 3-aryl-1-benzotriazole-1-yl-acrylonitrile derivatives, which share the same core structure as **1H-Benzotriazole-1-acetonitrile**, showed that these compounds may act as microtubule-targeting agents, a mechanism employed by several successful chemotherapy drugs. This suggests that **1H-Benzotriazole-1-acetonitrile** could be a valuable scaffold for the development of novel antiproliferative agents.

Potential Mechanism of Action: Microtubule Targeting

Microtubules are essential components of the cytoskeleton involved in cell division (mitosis). Microtubule-targeting agents interfere with the dynamics of microtubule polymerization and depolymerization, leading to cell cycle arrest and apoptosis (programmed cell death).



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Hypothesized Mechanism of Action via Microtubule Targeting.

Corrosion Inhibition

Benzotriazole and its derivatives are widely used as corrosion inhibitors, particularly for copper and its alloys.^{[8][9]} They form a protective film on the metal surface, preventing corrosive agents from reaching it.^[10] The mechanism involves the formation of a complex between the benzotriazole molecule and the metal ions on the surface.

Objective: To evaluate the corrosion inhibition efficiency of **1H-Benzotriazole-1-acetonitrile** on a metal surface (e.g., mild steel) in a corrosive environment (e.g., 1M HCl).

Materials:

- Working electrode (e.g., mild steel specimen)
- Reference electrode (e.g., Saturated Calomel Electrode - SCE)
- Counter electrode (e.g., platinum foil)
- Corrosive medium (e.g., 1M HCl)
- **1H-Benzotriazole-1-acetonitrile** (at various concentrations)
- Potentiostat/Galvanostat

Procedure:

- Prepare solutions of the corrosive medium containing different concentrations of **1H-Benzotriazole-1-acetonitrile**.
- Polish the working electrode to a mirror finish, clean, and dry it.
- Immerse the three-electrode setup into the test solution and allow the open-circuit potential (OCP) to stabilize.
- Perform a potentiodynamic polarization scan, typically from -250 mV to +250 mV versus OCP, at a slow scan rate (e.g., 1 mV/s).
- Record the polarization curve (log current density vs. potential).

- Determine the corrosion potential (E_{corr}) and corrosion current density (i_{corr}) by extrapolating the Tafel plots.
- Calculate the inhibition efficiency (IE%) using the formula: $IE\% = [(i_{corr_uninhibited} - i_{corr_inhibited}) / i_{corr_uninhibited}] \times 100$

Conclusion

1H-Benzotriazole-1-acetonitrile is a compound with considerable potential, stemming from the well-documented and diverse activities of the benzotriazole scaffold. While specific research on this particular derivative is emerging, its structural features make it a prime candidate for investigation in antimicrobial and anticancer drug discovery, as well as in the development of advanced corrosion inhibitors. The experimental protocols provided in this guide offer a framework for researchers to explore and unlock the full potential of this versatile molecule.

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